

Dexamethasone valerate molecular formula and weight

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Compound of Interest

Compound Name: *Dexamethasone valerate*

Cat. No.: *B193703*

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Dexamethasone Valerate: Physicochemical Properties

An In-depth Technical Guide

This document provides core physicochemical data for **Dexamethasone Valerate**, a synthetic corticosteroid. The information is intended for researchers, scientists, and professionals in drug development, focusing on fundamental molecular attributes.

Chemical and Physical Properties

Dexamethasone valerate is a C-21 ester derivative of the glucocorticoid dexamethasone. The addition of the valerate group modifies its pharmacokinetic properties, such as lipophilicity and absorption rate. The fundamental molecular characteristics are summarized below.

Table 1: Core Molecular Data for **Dexamethasone Valerate**

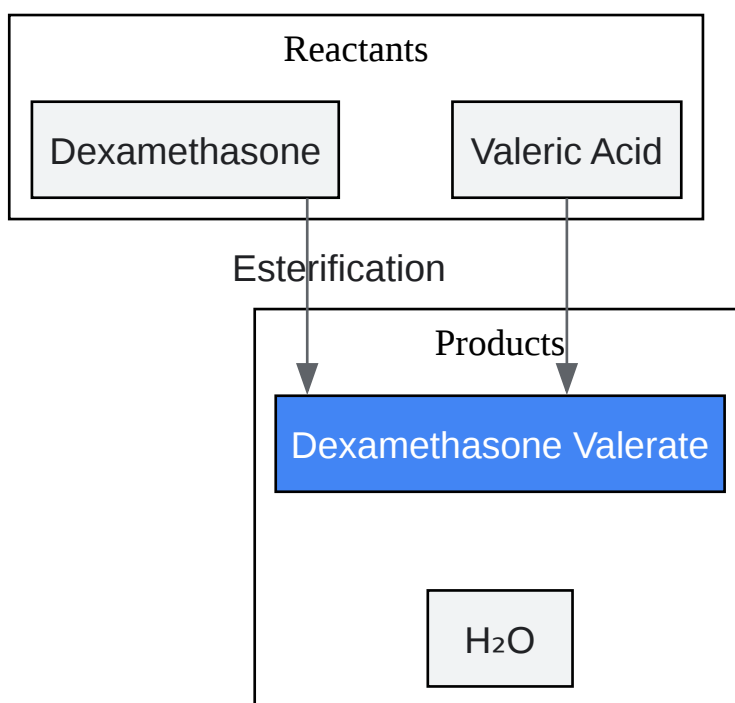
Property	Value
Molecular Formula	C ₂₇ H ₃₇ FO ₆ [1] [2] [3]
Molecular Weight	476.6 g/mol [1] (also cited as 476.58) [4]
IUPAC Name	[2-[(8S,9R,10S,11S,13S,14S,16R,17R)-9-fluoro-11,17-dihydroxy-10,13,16-trimethyl-3-oxo-6,7,8,11,12,14,15,16-octahydrocyclopenta[a]phenanthren-17-yl]-2-oxoethyl] pentanoate [1]
CAS Number	2600-31-9 [1]

Experimental Protocols

Methodologies for the determination of molecular formula and weight typically involve techniques such as mass spectrometry and elemental analysis. The data presented in this document are computationally derived and sourced from established chemical databases.[\[1\]](#) Detailed experimental protocols for specific laboratory synthesis or analysis are beyond the scope of this guide.

Structural Relationship

Dexamethasone valerate is synthesized via the esterification of dexamethasone with valeric acid. This structural relationship is a key aspect of its chemical identity and function.



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Caption: Esterification of Dexamethasone to form **Dexamethasone Valerate**.

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References

- 1. Dexamethasone 21-valerate | C₂₇H₃₇FO₆ | CID 5284540 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. Dexamethasone Valerate | C₂₇H₃₇FO₆ | CID 63047 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [precision.fda.gov]
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